

ferromagnetic properties of chromium dioxide

Magtrieve

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Compound Focus: Magtrieve(TM)

CAS No.: 12018-01-8

Cat. No.: S788092

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Fundamental Properties of Chromium Dioxide

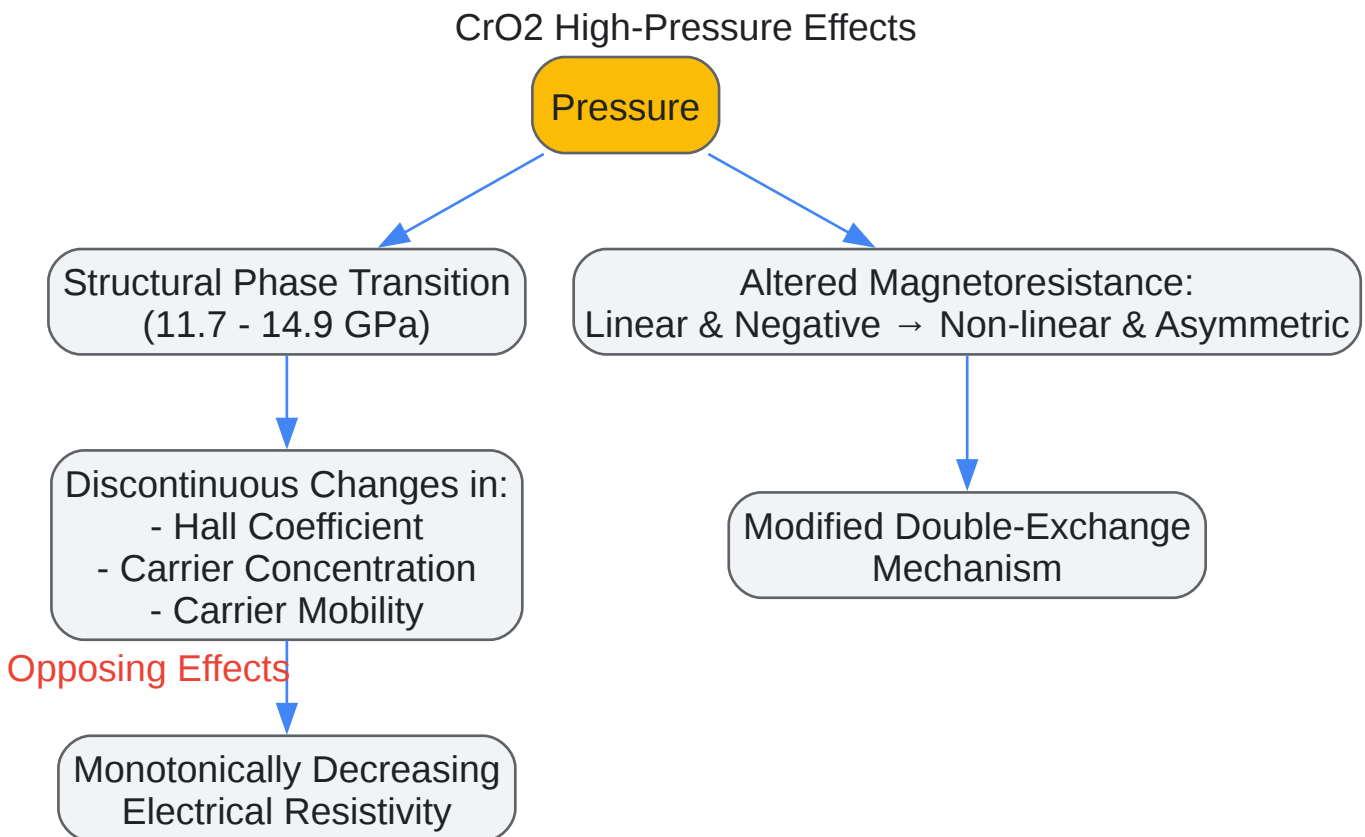
Property	Value / Description	Reference / Context
Chemical Formula	CrO ₂	[1] [2]
Common Name	Magtrieve (Chromium(IV) oxide)	[1]
Crystal Structure	Rutile-type (at ambient pressure)	[2]
Magnetic Order	Half-Metallic Ferromagnet	[2] [3]
Curie Temperature (T _c)	386 °C (659 K)	[1]
Density	4.89 g/cm ³	[1]
Band Gap	Decreases under pressure; similar for rutile and CaCl ₂ -type phases.	[2]

High-Pressure Magnetic & Electrical Transport Properties

Research by *Zhang et al. (2023)* investigated CrO_2 powders under high pressure. The table below summarizes key findings from their experimental data [2].

Property	Behavior Under High Pressure (Up to ~16.5 GPa)	Notes
Structural Transition	Second-order transition between 11.7 - 14.9 GPa	Transition from rutile-type to CaCl_2 -type structure.
Electrical Resistivity	Monotonically decreases.	Effect of decreased carrier concentration and increased mobility cancel each other.
Hall Coefficient, Carrier Concentration, Mobility	Discontinuous changes at 11.7 - 14.9 GPa .	Direct result of the structural phase transition.
Magnetoresistance (MR)	Linear and negative (at ambient pressure).	Becomes non-linear and less symmetric with increasing pressure.
Impact on Ferromagnetism	Pressure affects the double-exchange mechanism .	Explains the change in MR behavior.

The following diagram illustrates the logical relationship between applied pressure and its effects on CrO_2 , as revealed by these experiments.



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Logical flow of high-pressure effects on CrO₂ properties.

Experimental Insights & Theoretical Predictions

Beyond ambient properties, studies reveal fascinating behaviors under extreme conditions and theoretical predictions.

- **Strain-Induced Topological Phase:** First-principles calculations predict that applying small **tensile hydrostatic strain** can induce a **Dirac-nodal semimetal phase** in CrO₂ that coexists with its ferromagnetism. This topologically protected phase could host "drumhead" surface states, of interest for novel electronic applications [3].
- **Experimental Methodology (High-Pressure Studies):** The key findings on high-pressure properties are typically determined through in-situ measurements using a diamond anvil cell (DAC) combined with:
 - **Electrical Resistivity:** Measured directly to track changes in conductivity.
 - **Hall-Effect Measurements:** Used to derive carrier concentration and mobility.

- **Magneto-resistivity:** Measured under applied magnetic fields (e.g., 0 - ± 15 kOe) to observe the magnetoresistance behavior [2].

Knowledge Gaps and Further Research

The search results indicate some limitations for your specific audience:

- **Limited "Magtrieve" Specifics:** While Chromium Dioxide is identified as "Magtrieve" in one source [1], no detailed data sheets or application notes for this specific commercial product were found.
- **Indirect Drug Development Relevance:** The research focus is on fundamental solid-state physics. Applications in **drug development** (e.g., as a magnetic carrier for separation or targeted delivery) were not directly addressed in the available literature.

To overcome these gaps, you might:

- **Search for supplier data** specifically for "Magtrieve" from chemical suppliers like Sigma-Aldrich for practical specifications like particle size and surface functionalization.
- **Broaden your search** to include reviews on "magnetic nanoparticles in drug delivery," which often discuss materials with similar ferromagnetic properties.

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References

1. : Types, Properties, Ferromagnetic ... Materials Applications [elprocus.com]
2. High-pressure magnetic properties and electrical transport behaviors... [pubs.rsc.org]
3. [1705.07076] Ferromagnetic Dirac-Nodal Semimetal Phase of... [arxiv.org]

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